

# Indeglitazar solubility and stability in DMSO

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## Compound of Interest

Compound Name: Indeglitazar

Cat. No.: B1671868

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## Technical Support Center: Indeglitazar

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Indeglitazar** in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Indeglitazar** in DMSO?

A1: **Indeglitazar** is soluble in DMSO.[1] Reported solubility values vary across different suppliers, generally ranging from 33 mg/mL to 100 mg/mL.[2][3][4][5] To achieve higher concentrations, techniques such as warming the solution to 37°C and using an ultrasonic bath may be employed. It is also recommended to use a fresh, unopened bottle of DMSO, as its hygroscopic nature can affect solubility.

Q2: How should I prepare a stock solution of **Indeglitazar** in DMSO?

A2: A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section below. The general steps involve weighing the compound, adding the appropriate volume of DMSO, and ensuring complete dissolution, which may be aided by vortexing, sonication, or gentle warming.

Q3: What are the recommended storage conditions for **Indeglitazar** in DMSO?

A3: For long-term storage, it is recommended to store **Indeglitazar** as a powder at -20°C for up to 3 years or at 4°C for up to 2 years. Once dissolved in DMSO, the stock solution should be stored at -20°C for up to 1 year or at -80°C for up to 2 years. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q4: I observed precipitation when diluting my **Indeglitazar** DMSO stock solution with aqueous media. What should I do?

A4: This is a common issue when diluting a DMSO stock solution of a poorly water-soluble compound into an aqueous buffer or cell culture medium. The "Troubleshooting Guide" below provides detailed steps to address this issue.

Q5: Is **Indeglitazar** stable in DMSO at room temperature?

A5: While specific stability data for **Indeglitazar** in DMSO at room temperature is not readily available, it is a general best practice to minimize the time that stock solutions are kept at room temperature. Some compounds can degrade in DMSO, especially over extended periods. For working solutions, it is recommended to prepare them fresh and use them on the same day.

## Data Presentation

Table 1: Solubility of **Indeglitazar** in DMSO

Supplier/Source	Reported Solubility	Notes
MedchemExpress.com	100 mg/mL (256.79 mM)	Requires sonication; hygroscopic nature of DMSO can impact solubility.
GlpBio	33 mg/mL (84.74 mM)	Warming to 37°C and ultrasonication can aid in achieving higher solubility.
ChemicalBook	100 mg/mL (256.79 mM)	-
InvivoChem	Not explicitly quantified, but provides a calculator for preparing solutions up to 20 mM.	-

Table 2: Storage Recommendations for **Indeglitazar**

Form	Storage Temperature	Recommended Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In DMSO	-20°C	1 month to 1 year
In DMSO	-80°C	6 months to 2 years

## Troubleshooting Guide

Issue: Precipitation of **Indeglitazar** upon dilution of DMSO stock in aqueous media.

This is a common phenomenon for compounds with low aqueous solubility. The DMSO concentration is significantly lowered upon dilution, causing the compound to fall out of solution.

Solutions:

- Increase the final DMSO concentration in your working solution: Many cell lines can tolerate low concentrations of DMSO (e.g., 0.1% to 0.5%). Determine the maximum tolerable DMSO concentration for your specific experimental setup and adjust your dilutions accordingly.
- Lower the final concentration of **Indeglitazar**: Solubility issues are often concentration-dependent. Try using a lower final concentration of the compound in your experiment.
- Use a co-solvent or surfactant: For in vivo formulations, co-solvents like PEG300 and surfactants like Tween-80 are often used to maintain solubility. A common formulation involves a step-wise addition of DMSO, PEG300, Tween-80, and finally saline.
- Optimize the dilution process: Add the DMSO stock solution to a larger volume of the aqueous medium while vortexing to ensure rapid dispersion and minimize localized high concentrations of the compound.

- Gentle warming and sonication: After dilution, gentle warming (e.g., to 37°C) and sonication may help to redissolve any precipitate. However, ensure that the compound is stable at the temperature used.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **Indeglitazar** Stock Solution in DMSO

#### Materials:

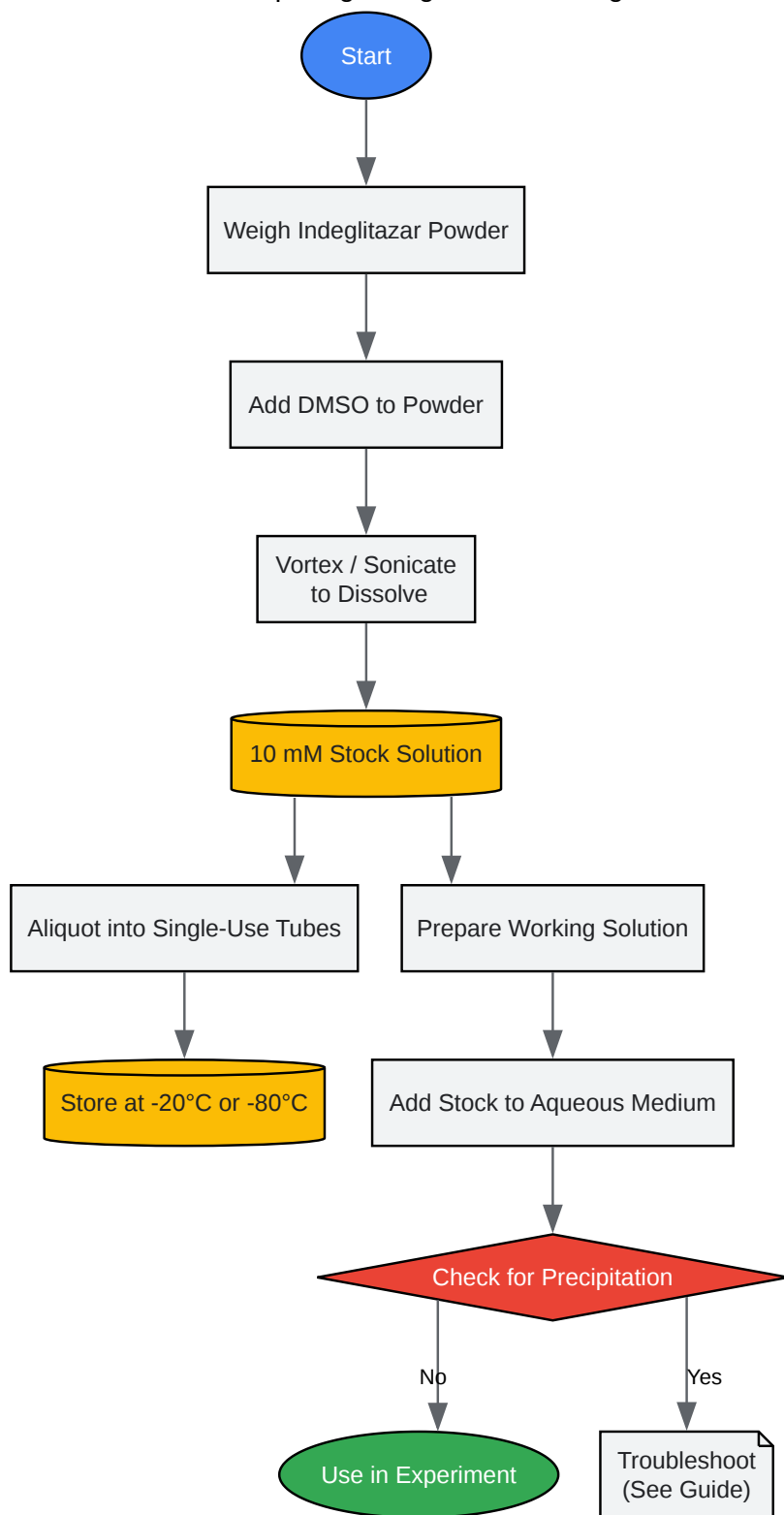
- **Indeglitazar** (Molecular Weight: 389.42 g/mol )
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Pipettes

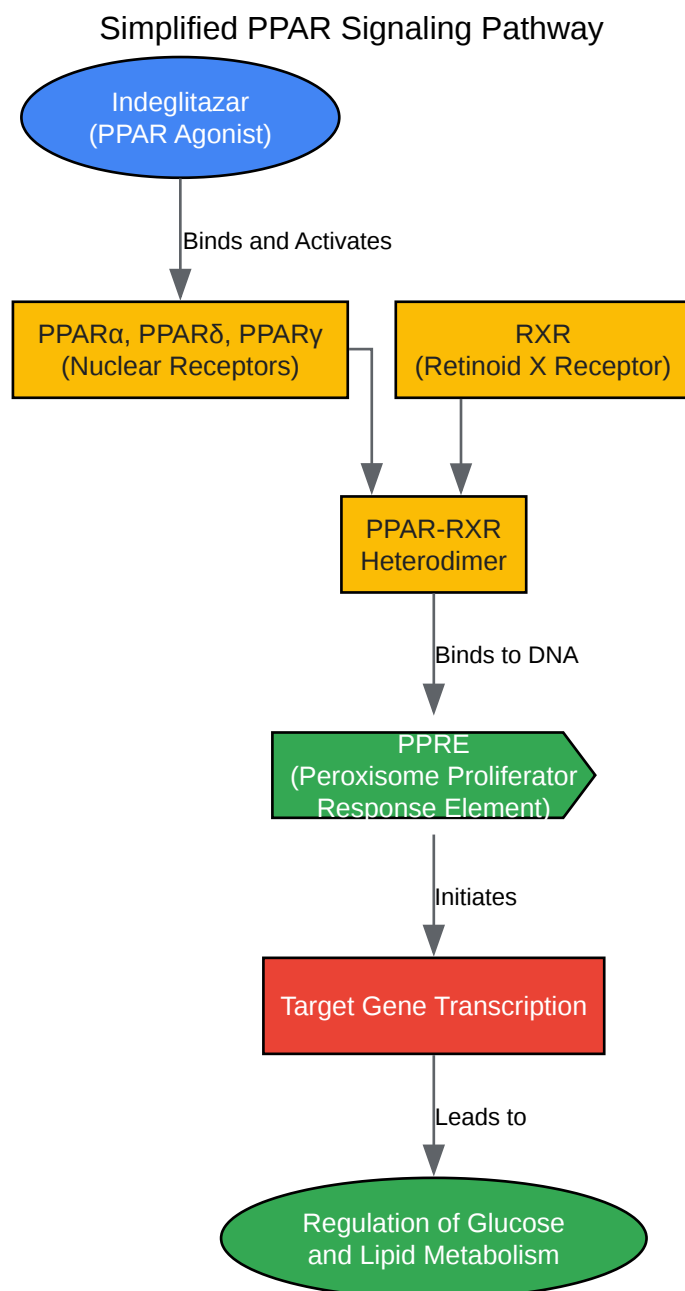
#### Procedure:

- Weigh the **Indeglitazar**: Accurately weigh out 3.89 mg of **Indeglitazar** powder.
- Add DMSO: Add 1 mL of DMSO to the vial containing the **Indeglitazar** powder.
- Dissolve the compound: Vortex the solution vigorously. If necessary, use an ultrasonic bath for a few minutes to aid dissolution. Gentle warming to 37°C can also be applied.
- Visual Inspection: Ensure that the solution is clear and free of any visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -20°C or -80°C.

## Mandatory Visualization

## Workflow for Preparing Indeglitazar Working Solution





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